

Application Notes & Protocols for Quantitative NMR (qNMR) Analysis of Pregabalin Lactam

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Compound of Interest

Compound Name: *Pregabalin lactam*

Cat. No.: *B058225*

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Application Note

Introduction

Pregabalin is an active pharmaceutical ingredient (API) widely used for the treatment of neuropathic pain, epilepsy, and generalized anxiety disorder. During the synthesis of pregabalin, a common process-related impurity is its corresponding lactam, (4S)-4-(2-methylpropyl)pyrrolidin-2-one, often referred to as **pregabalin lactam**. Regulatory guidelines necessitate the accurate quantification of such impurities to ensure the safety and efficacy of the final drug product.

Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy has emerged as a powerful primary analytical method for the precise and accurate quantification of APIs and their impurities.[1] Unlike chromatographic techniques, qNMR does not require a reference standard for each analyte being quantified; instead, a single certified internal standard can be used for the quantification of multiple compounds.[2] The signal intensity in an NMR spectrum is directly proportional to the number of nuclei giving rise to that signal, allowing for a direct molar ratio determination.[3]

This application note details a robust qNMR method for the quantification of **pregabalin lactam** in bulk pregabalin samples.

Principle of qNMR for Impurity Quantification

The fundamental principle of qNMR lies in the direct proportionality between the integral of a specific resonance signal and the molar concentration of the analyte in the solution. By incorporating a known amount of a certified internal standard with a known purity into the sample, the concentration of the target analyte (**pregabalin lactam**) can be determined by comparing the integral of a unique signal from the analyte to that of a unique signal from the internal standard.

The purity of the analyte can be calculated using the following general equation:

$$P_{\text{analyte}} = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (MW_{\text{analyte}} / MW_{\text{std}}) * (m_{\text{std}} / m_{\text{analyte}}) * P_{\text{std}}$$

Where:

- P: Purity (in % w/w)
- I: Integral of the signal
- N: Number of protons giving rise to the signal
- MW: Molecular Weight
- m: mass
- analyte: **Pregabalin Lactam**
- std: Internal Standard

Signal Selection for Quantification

The key to a successful qNMR assay is the selection of non-overlapping, well-resolved signals for both the analyte and the internal standard.

- Pregabalin: In D₂O, pregabalin exhibits characteristic signals in the aliphatic region. A well-resolved multiplet around 2.90 ppm (corresponding to the -CH₂-N group) can be considered for monitoring the main component.[\[2\]](#)[\[4\]](#)

- **Pregabalin Lactam:** Based on available data, the lactam shows signals in D₂O that are distinct from pregabalin. A multiplet expected around 3.0-3.6 ppm, corresponding to the protons on the carbon adjacent to the nitrogen in the lactam ring, is a potential candidate for quantification.
- **Internal Standard:** Maleic acid is a suitable internal standard for use in D₂O. It has a sharp singlet at approximately 6.3 ppm, which is in a clear region of the spectrum, away from the signals of pregabalin and its lactam impurity.^[5]

Experimental Protocols

Materials and Equipment

- **Analyte:** Pregabalin sample containing the lactam impurity.
- **Internal Standard:** Maleic acid (Certified Reference Material, purity ≥ 99.5%).
- **Solvent:** Deuterium oxide (D₂O, 99.9% D).
- **Equipment:**
 - NMR Spectrometer (400 MHz or higher).
 - 5 mm NMR tubes.
 - Analytical balance (readable to 0.01 mg).
 - Volumetric flasks and pipettes.
 - Vortex mixer and sonicator.

Sample Preparation Protocol

- **Internal Standard Stock Solution:** Accurately weigh approximately 20 mg of maleic acid into a 10 mL volumetric flask. Dissolve and dilute to the mark with D₂O.
- **Sample Preparation:**
 - Accurately weigh approximately 50 mg of the pregabalin sample into a vial.

- Accurately add 1.0 mL of the internal standard stock solution to the vial.
- Ensure complete dissolution by vortexing and, if necessary, brief sonication.
- Transfer approximately 0.6 mL of the final solution into a 5 mm NMR tube.

NMR Data Acquisition

- Instrument: 400 MHz NMR Spectrometer
- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Acquisition Parameters:
 - Temperature: 298 K
 - Spectral Width: 20 ppm
 - Acquisition Time (AQ): ≥ 4 seconds
 - Relaxation Delay (D1): 30 seconds (to ensure full relaxation of all protons, approximately 5 times the longest T_1).
 - Number of Scans (NS): 16-64 (depending on the concentration of the impurity).
 - Dummy Scans (DS): 4

Data Processing and Analysis

- Apply a small line broadening (e.g., 0.3 Hz) to improve the signal-to-noise ratio.
- Fourier transform the FID.
- Carefully phase the spectrum manually.
- Perform baseline correction.
- Integrate the selected signals:

- Internal Standard (Maleic Acid): Singlet at ~6.3 ppm ($N_{std} = 2$).
- **Pregabalin Lactam**: A well-resolved signal, for instance, a multiplet in the range of 3.0-3.6 ppm ($N_{analyte}$ will depend on the specific signal chosen, e.g., 1 or 2).
- Calculate the concentration of **pregabalin lactam** using the formula provided in section 1.2.

Data Presentation

Compound Information

Compound	Molecular Formula	Molecular Weight (g/mol)
Pregabalin	$C_8H_{17}NO_2$	159.23
Pregabalin Lactam	$C_8H_{15}NO$	141.21[6]
Maleic Acid (IS)	$C_4H_4O_4$	116.07

Example Quantitative Data

Parameter	Value
Mass of Pregabalin Sample ($m_{analyte_sample}$)	50.12 mg
Mass of Maleic Acid (m_{std})	20.05 mg in 10 mL D_2O (2.005 mg/mL)
Volume of IS solution added	1.0 mL
Integral of Maleic Acid (I_{std})	1.00
Integral of Pregabalin Lactam ($I_{analyte}$)	0.085
Number of Protons (Maleic Acid, N_{std})	2
Number of Protons (Pregabalin Lactam, $N_{analyte}$)	1 (hypothetical selected signal)
Purity of Maleic Acid (P_{std})	99.8%

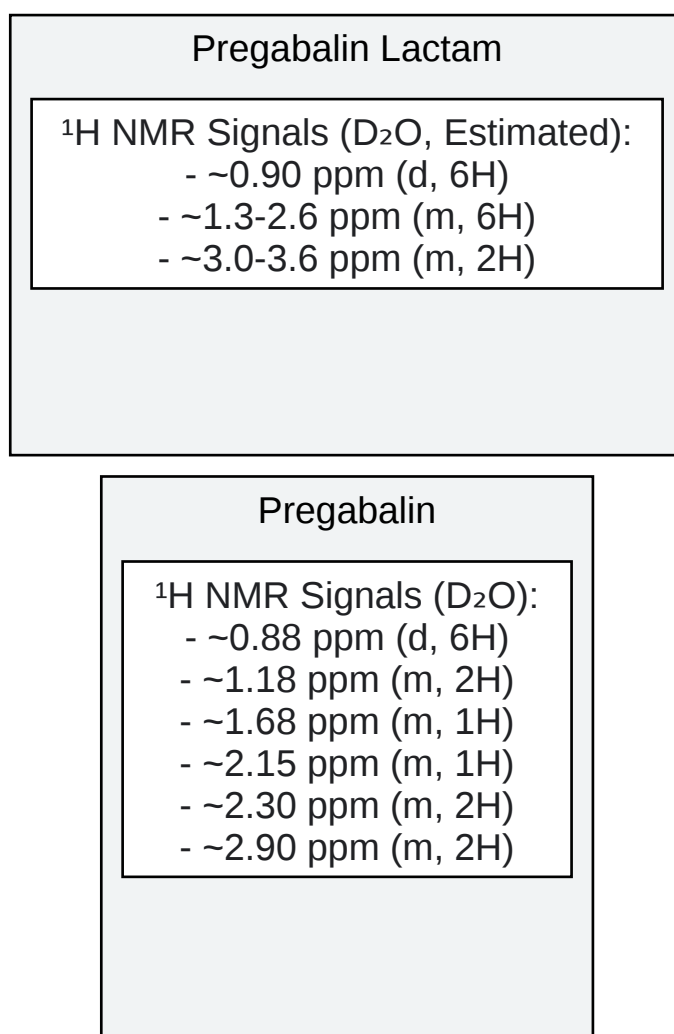
Calculation Example

- Mass of Maleic Acid in NMR tube (m_{std}): 2.005 mg

- Mass of **Pregabalin Lactam** in the sample (%w/w): $P_{\text{lactam}} = (0.085 / 1.00) * (2 / 1) * (141.21 / 116.07) * (2.005 \text{ mg} / 50.12 \text{ mg}) * 99.8\%$
 $P_{\text{lactam}} = 0.0828 * 99.8\% = 0.0826\%$
w/w

Visualizations (Graphviz DOT Language)

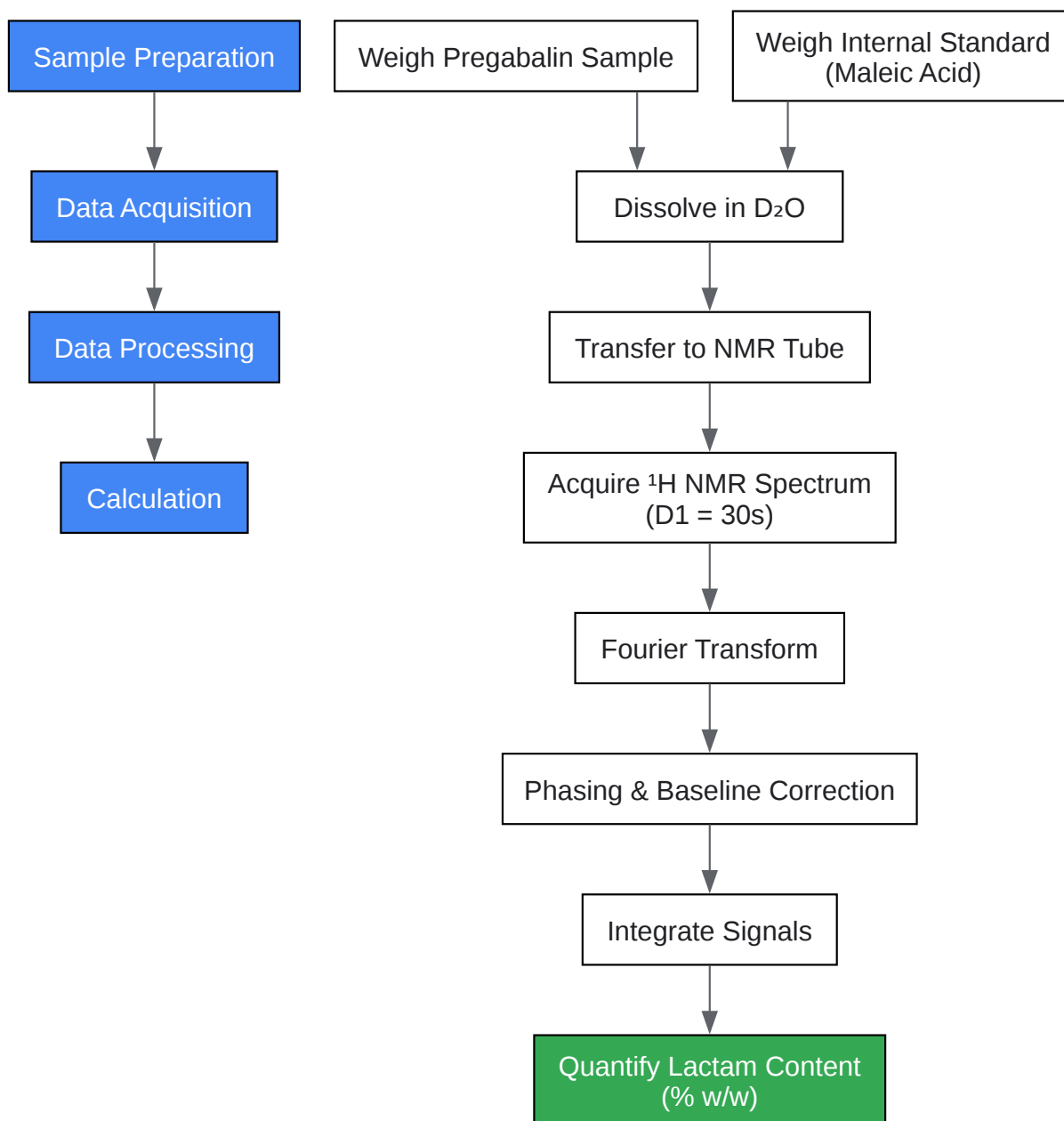
Chemical Structures and Signal Assignment



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Caption: Chemical structures and typical ^1H NMR signals for quantification.

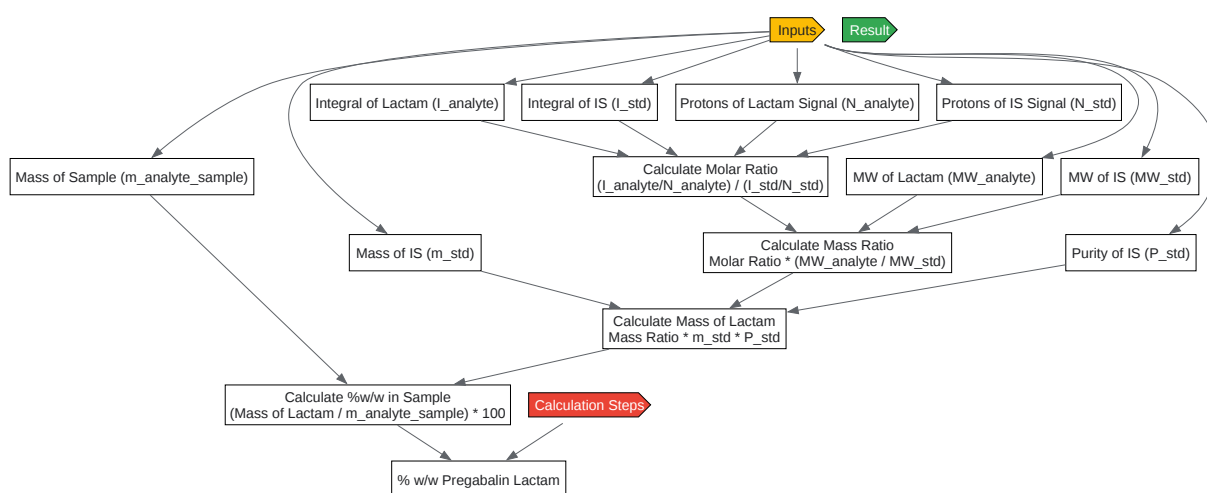
qNMR Experimental Workflow



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Caption: Workflow for qNMR analysis of **pregabalin lactam**.

Logical Flow for qNMR Calculation



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